

Essential Safety and Logistical Information for Handling SCH-34826

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Compound of Interest

Compound Name: SCH-34826

Cat. No.: B15576243

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling of **SCH-34826**, an orally active enkephalinase inhibitor. Due to the absence of a specific Safety Data Sheet (SDS) for **SCH-34826**, the following procedures are based on best practices for handling potent pharmaceutical compounds. A thorough, compound-specific risk assessment should be conducted by qualified personnel before any handling of **SCH-34826**.

Compound Identification

Identifier	Value
Compound Name	SCH-34826
Chemical Name	(S)-N-[N-[1-[[[(2,2-dimethyl-1,3-dioxolan-4yl)methoxy]carbonyl]-2-phenylethyl]-L-phenylalanine]-beta-alanine
CAS Number	105262-04-2
Molecular Formula	C27H34N2O7

Personal Protective Equipment (PPE)

Given that **SCH-34826** is a potent pharmaceutical compound, a comprehensive PPE strategy is mandatory to prevent inhalation, dermal, and ocular exposure. The following table outlines the recommended PPE.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Recommended for procedures with a high likelihood of aerosol or dust generation. Full-face hoods can provide a high Assigned Protection Factor (APF).
Reusable Half or Full-Facepiece Respirator	Must be used with P100/FFP3 particulate filters. A proper fit test is required before use.	
Disposable Respirators (e.g., N95)	Suitable only for low-risk activities and should not be the primary respiratory protection for handling potent compounds.	
Hand Protection	Double Gloving	Two pairs of nitrile gloves should be worn. The outer pair must be changed immediately upon contamination or at regular intervals.
Body Protection	Disposable Coveralls	Recommended to be made of materials such as Tyvek® to protect against chemical splashes and fine particles.
Dedicated Lab Coat	Should be worn over personal clothing. Disposable coats are preferred.	
Eye Protection	Chemical Splash Goggles	Must provide a complete seal around the eyes.
Face Shield	Should be worn in conjunction with goggles for maximum protection.	

Foot Protection

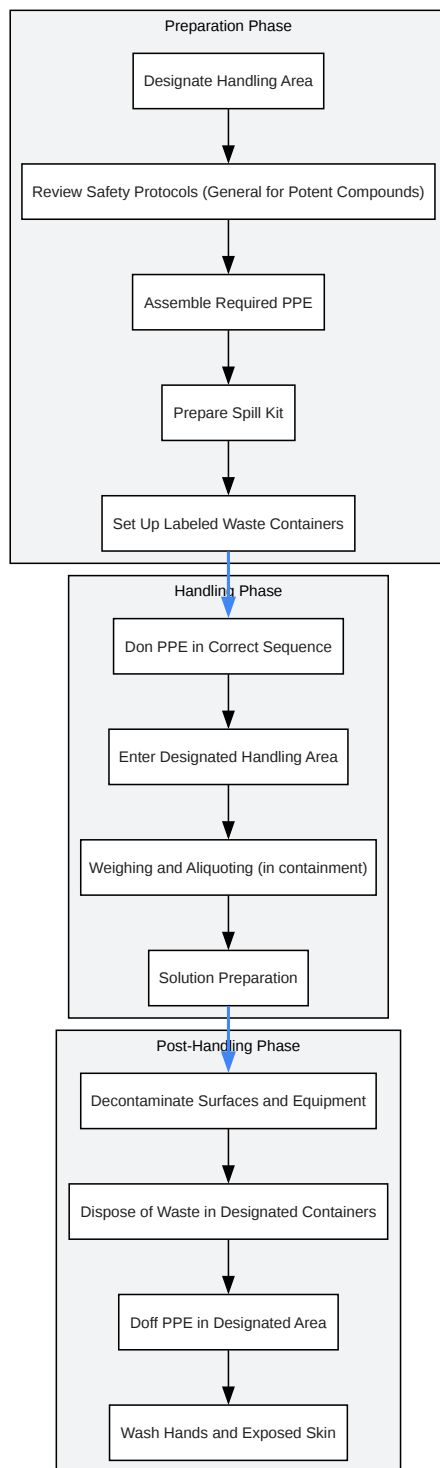
Shoe Covers

Disposable shoe covers must be worn within the designated handling area and removed before exiting.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of **SCH-34826**. The following workflow outlines the critical steps from preparation to post-handling procedures.

Diagram 1: SCH-34826 Handling Workflow



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Diagram 1: SCH-34826 Handling Workflow

Experimental Protocol for Safe Handling:

- Preparation:
 - Designate a specific, controlled area for handling **SCH-34826**, preferably a containment device like a fume hood or glove box.
 - Thoroughly review general safety protocols for handling potent compounds.
 - Assemble all necessary PPE as detailed in the table above.
 - Ensure a chemical spill kit is readily accessible.
 - Prepare clearly labeled, sealed waste containers for solid and liquid hazardous waste.
- Handling:
 - Put on all required PPE in the correct order before entering the designated handling area.
 - Perform all manipulations, such as weighing and preparing solutions, within a certified chemical fume hood or other containment system to minimize aerosol and dust generation.
 - When preparing solutions, add the solvent to the solid compound slowly to prevent splashing. Keep containers covered whenever possible.
- Post-Handling:
 - Thoroughly decontaminate all work surfaces and equipment using a validated cleaning agent.
 - Dispose of all contaminated materials, including disposable PPE, in the designated hazardous waste containers.
 - Remove PPE carefully in a designated doffing area to avoid self-contamination.
 - Wash hands and any potentially exposed skin thoroughly with soap and water after removing PPE.

Disposal Plan

All waste generated from the handling of **SCH-34826** must be treated as hazardous.

Waste Type	Disposal Procedure
Solid Waste	Includes contaminated gloves, gowns, shoe covers, weighing papers, and any other solid materials. Must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
Liquid Waste	Includes unused solutions and contaminated solvents. Must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
Sharps	Includes needles and contaminated glassware. Must be disposed of in a designated sharps container.

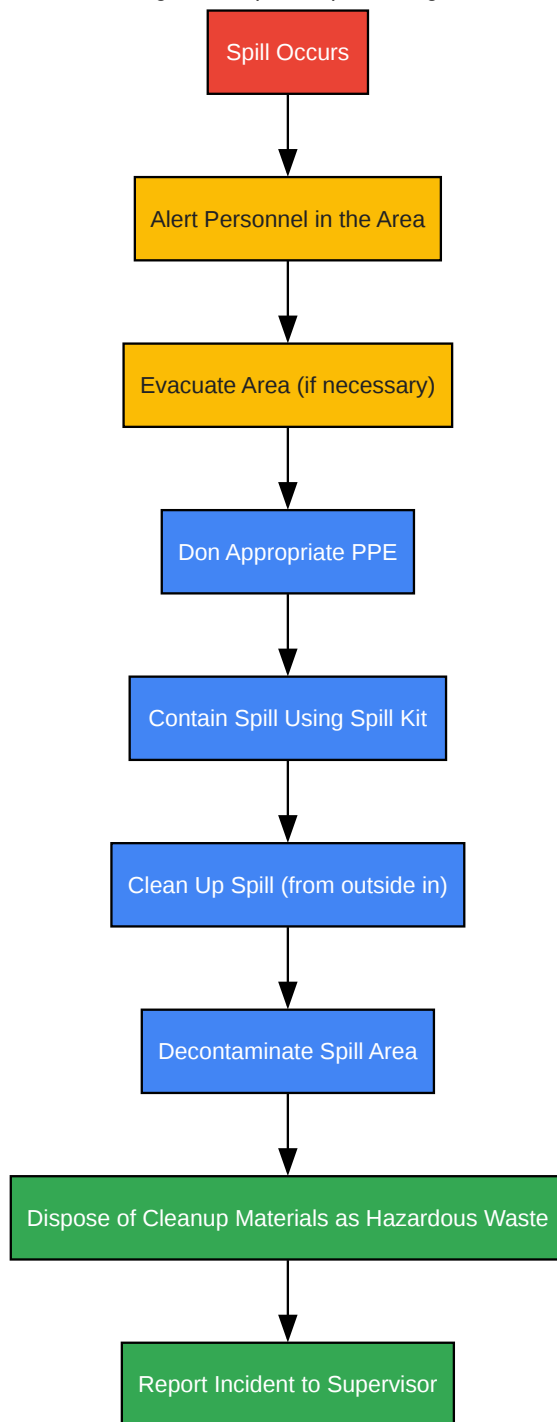
All waste must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.

Emergency Procedures

Spill Management:

In the event of a spill, the following logical steps should be followed to ensure safety and proper cleanup.

Diagram 2: Spill Response Logic

[Click to download full resolution via product page](#)**Diagram 2:** Spill Response Logic

First Aid:

- Inhalation: Move the individual to fresh air immediately. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

This guidance is intended to provide a framework for the safe handling of **SCH-34826**. It is imperative that all personnel are thoroughly trained on these procedures and that a culture of safety is maintained in the laboratory.

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